

3-Butylcyclohexanone proper disposal procedures

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Compound of Interest

Compound Name: 3-Butylcyclohexanone

Cat. No.: B8771617

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Proper disposal of **3-Butylcyclohexanone** is a critical aspect of laboratory safety and environmental responsibility. As a ketone compound, it requires careful handling and adherence to hazardous waste regulations. This guide provides essential procedural information for researchers, scientists, and drug development professionals to ensure the safe and compliant disposal of this chemical.

Immediate Safety and Hazard Information

Before handling **3-Butylcyclohexanone** for disposal, it is imperative to understand its associated hazards. Based on data for structurally similar compounds like 4-tert-Butylcyclohexanone, this chemical should be managed with care.

Key Hazards:

- Acute Oral Toxicity: The compound is considered harmful if swallowed.[1][2][3][4][5]
- Environmental Hazard: It can be harmful or toxic to aquatic life, with long-lasting effects.[1][2][4][6] Therefore, preventing its release into the environment is crucial.[6]
- Skin and Eye Irritation: May cause irritation upon contact with skin and eyes.[6][7][8]
- Respiratory Tract Irritation: Inhalation may lead to irritation of the respiratory tract.[7]

All personnel handling this chemical must wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a laboratory

coat.[4][6] All handling and disposal procedures should be performed in a chemical fume hood or a well-ventilated area.[6][7]

Quantitative Data Summary

While specific quantitative data for **3-Butylcyclohexanone** is not readily available, the following table summarizes key data for the closely related compound, 4-tert-Butylcyclohexanone, which serves as a valuable reference.

Property	Value	Source Compound
Molecular Formula	C ₁₀ H ₁₈ O	4-tert-Butylcyclohexanone[3][7]
Molecular Weight	154.25 g/mol	4-tert-Butylcyclohexanone[7]
Appearance	White solid / Off-white powder	4-tert-Butylcyclohexanone[2][7]
Oral LD50 (Rat)	5 g/kg	4-tert-Butylcyclohexanone[7]
Skin LD50 (Rabbit)	5 g/kg	4-tert-Butylcyclohexanone[7]

Protocol for Proper Waste Disposal

The disposal of **3-Butylcyclohexanone** must be managed as a hazardous waste process. Under no circumstances should this chemical be disposed of down the drain or in the regular trash.[6]

Step 1: Waste Segregation and Collection

- Designate a Waste Container: Collect all waste containing **3-Butylcyclohexanone** in a dedicated, chemically compatible container, such as one made of high-density polyethylene. [6] The container must be in good condition, with a secure, tight-fitting lid to prevent leaks.[4][6]
- Segregate from Incompatibles: Keep the **3-Butylcyclohexanone** waste stream separate from incompatible materials, particularly strong oxidizing agents.[2][6][7] Do not mix different waste streams.[9]

Step 2: Labeling the Hazardous Waste Container

- Proper Identification: The container must be clearly labeled with the words "Hazardous Waste."^[6]^[9]
- Full Chemical Name: The label must include the full chemical name, "**3-Butylcyclohexanone**."^[6] Acronyms, abbreviations, or chemical formulas are not acceptable.^[6]^[9]
- Composition: If mixed with other substances, list the chemical name and percentage of each constituent.^[9]

Step 3: Laboratory Storage of Chemical Waste

- Satellite Accumulation Area: Store the sealed waste container in a designated satellite accumulation area within the laboratory, close to the point of generation.^[6]
- Secure Storage: The container must be kept tightly closed except when waste is being added.^[6]^[9] The storage area should have secondary containment to manage potential spills.^[6]

Step 4: Disposal of Contaminated Materials

- Solid Waste: Any materials significantly contaminated with **3-Butylcyclohexanone**, such as gloves, absorbent pads, or glassware, must be disposed of as hazardous waste in the same designated container.^[6]
- Empty Containers: Containers that held the pure chemical must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).^[6] The rinsate from this process is also considered hazardous waste and must be collected.^[6] After being properly triple-rinsed and dried, the container label should be defaced, and it can then be disposed of as regular trash.^[6]

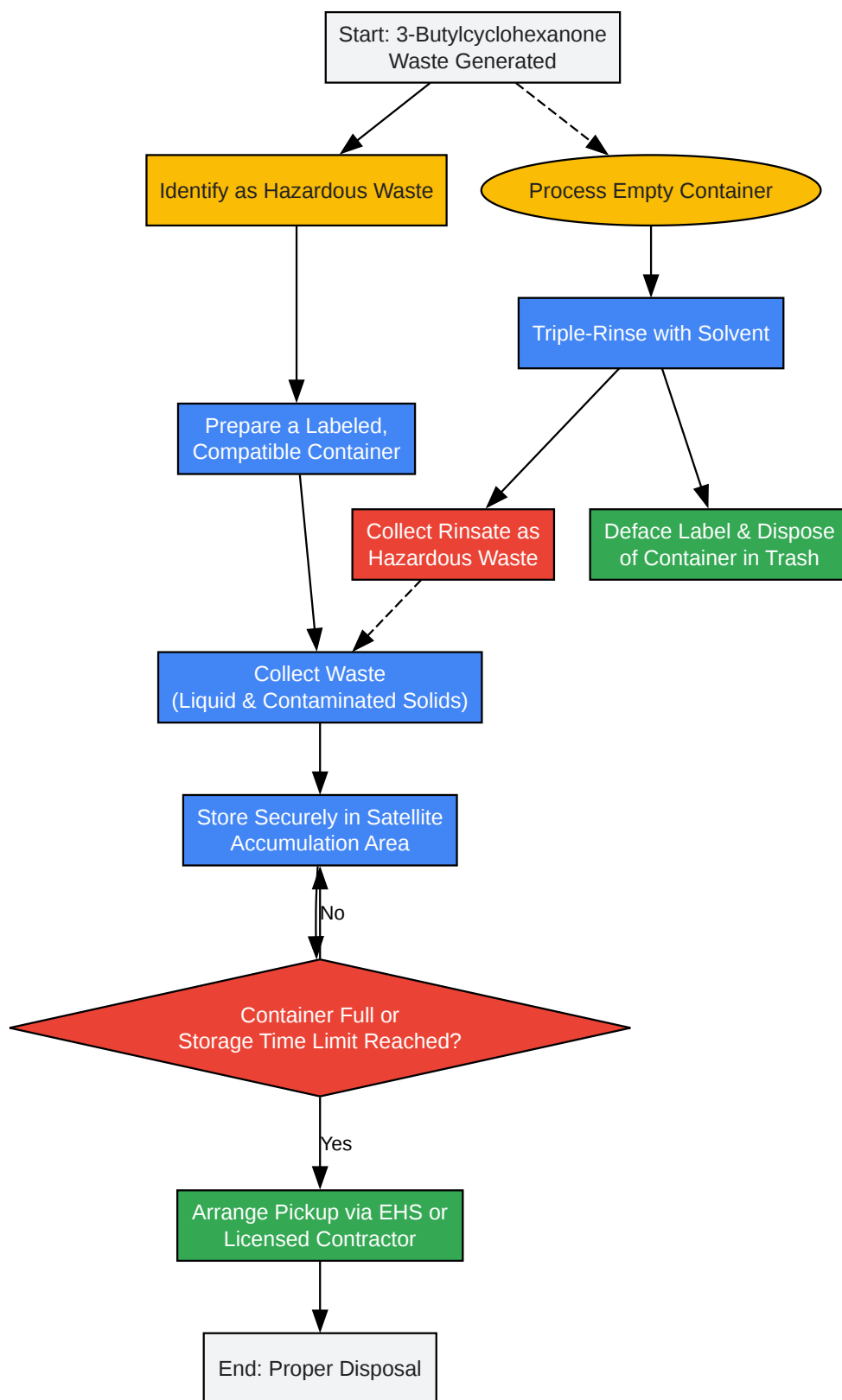
Step 5: Arranging for Final Disposal

- Contact EHS: Once the waste container is nearly full (not exceeding 90% capacity) or has reached the maximum storage time allowed by your institution (e.g., 90 days), arrange for its removal.^[6]

- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.^[4]^[6] You will likely need to complete a hazardous material pickup request form.^[9]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Butylcyclohexanone**.



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Caption: Disposal workflow for **3-Butylcyclohexanone**.

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